

# Navigating the Disposal of DYRKi: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: DYRKi

Cat. No.: B15579194

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Essential protocols for the safe handling and disposal of DYRK family inhibitors (**DYRKi**) are critical for ensuring personnel safety and regulatory compliance within research and drug development settings. As potent and biologically active compounds, kinase inhibitors like **DYRKi** require meticulous disposal procedures to mitigate risks of exposure and environmental contamination. This guide provides a comprehensive, step-by-step approach to the proper disposal of **DYRKi**, aligned with general best practices for hazardous chemical waste.

## Key Compound Information and Safety Precautions

The term "**DYRKi**" can refer to various inhibitors of the Dual-specificity tyrosine-regulated kinase (DYRK) family. It is imperative to consult the specific Safety Data Sheet (SDS) for the exact compound in use. The following table summarizes key data for a representative compound, **DYRKi** (CAS No. 1640364-04-0), and related molecules.

Identifier	CAS Number	Molecular Formula	Molecular Weight ( g/mol )	Key Inhibitory Values	Storage Conditions
DYRKi	1640364-04-0	Not Specified	Not Specified	IC <sub>50</sub> = 3.7 µM for DYRK1, IC <sub>50</sub> = 90 nM for DYRK1B[1][2]	Store at room temperature in continental US; may vary elsewhere.[1]
DYRKs-IN-2	Not Specified	Not Specified	Not Specified	Not Specified	Powder: -20°C for up to 3 years. In Solvent: -80°C for up to 1 year.[3]
Dyrk1A-IN-3	2493976-27-3	C <sub>18</sub> H <sub>16</sub> N <sub>6</sub>	316.36	Not Specified	Powder: -20°C for 3 years. In Solvent: -80°C for 6 months; -20°C for 1 month.[4]

Prior to initiating any disposal procedure, ensure all recommended safety precautions are in place. This includes working in a well-ventilated area, preferably within a chemical fume hood, to prevent the inhalation of aerosolized powder.[3] Standard laboratory Personal Protective Equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves, must be worn to minimize the risk of dermal and ocular exposure.[3]

## Step-by-Step Disposal Protocol

The following protocol is a general guideline and should be adapted to comply with institutional and local Environmental Health and Safety (EHS) regulations.

- Waste Segregation:
  - Solid Waste: All solid materials contaminated with **DYRKi**, such as unused compound, weighing papers, and contaminated PPE (gloves, etc.), must be collected in a designated, leak-proof hazardous waste container.[\[3\]](#)
  - Liquid Waste: Solutions containing **DYRKi** should be collected in a separate, clearly labeled, and leak-proof hazardous liquid waste container.[\[3\]](#) Do not mix with other solvent waste streams unless explicitly permitted by your institution's EHS department.[\[3\]](#)
  - Sharps Waste: Any sharps, including needles and syringes, contaminated with **DYRKi** must be disposed of in a designated sharps container.[\[3\]](#)
- Waste Container Labeling:
  - All waste containers must be clearly and securely labeled with the words "Hazardous Waste."[\[3\]](#)
  - The label must include the full chemical name (e.g., "**DYRKi**" or the specific inhibitor name) and its CAS number, if known.[\[5\]](#)
  - For liquid waste, list all components of the mixture, including solvents and their approximate concentrations.[\[3\]](#)
  - Include the date when waste accumulation began.[\[3\]](#)
- Decontamination of Empty Containers:
  - To be considered non-hazardous, empty containers of **DYRKi** must be triple-rinsed.[\[4\]](#)
  - Use a small amount of a suitable solvent (such as the one used to prepare solutions) for each rinse.[\[4\]](#)
  - Collect the rinsate as hazardous liquid waste and add it to your designated liquid waste container.[\[4\]](#)
  - After triple-rinsing, deface or remove the original label from the container. The rinsed container can typically be disposed of as regular laboratory waste, but confirm this with

your institutional guidelines.[\[4\]](#)

- Waste Storage and Collection:
  - Store sealed hazardous waste containers in a designated, secure area away from incompatible materials.
  - Contact your institution's EHS office for collection and final disposal. Do not attempt to dispose of hazardous chemical waste down the drain or in the regular trash.

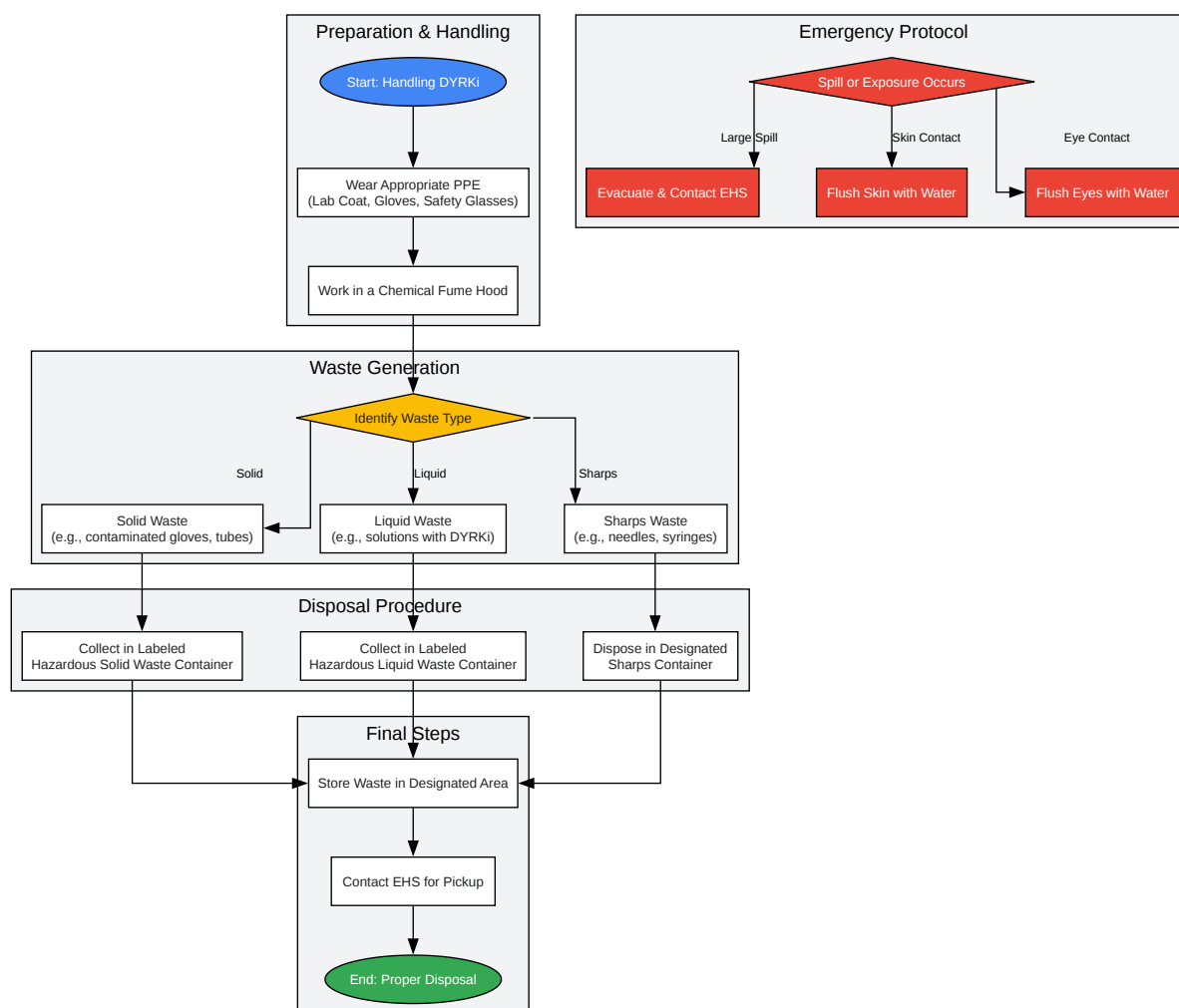
## Emergency Procedures

In the event of accidental exposure or a spill, follow these procedures:

- Spill: For a large spill, evacuate the area and immediately contact your institution's EHS department. Do not attempt to clean up a large spill without proper training and equipment.  
[\[3\]](#)
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.[\[3\]](#)
- Eye Contact: Immediately flush eyes with a gentle, steady stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[\[3\]](#)

## DYRKi Disposal Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **DYRKi**.



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Caption: Workflow for the safe disposal of **DYRKi** waste.

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